

Dimethylmalononitrile safety and handling precautions

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Compound of Interest

Compound Name: *Dimethylmalononitrile*

Cat. No.: *B1205571*

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An In-depth Technical Guide to the Safety and Handling of **Dimethylmalononitrile**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **dimethylmalononitrile**, a key reagent in various synthetic applications. The following sections detail its physical and chemical properties, toxicological data, safe handling protocols, and emergency procedures to ensure its responsible and safe use in a laboratory setting.

Chemical and Physical Properties

Dimethylmalononitrile is a white, low-melting solid or colorless liquid with a nitrile odor.[1][2] It is a flammable solid and should be handled with care.[3]

Property	Value	Reference
CAS Number	7321-55-3	[2]
Molecular Formula	C ₅ H ₆ N ₂	[2]
Molecular Weight	94.11 g/mol	[3]
Appearance	White to colorless or light yellow powder, lump, or clear liquid	[2] [4]
Melting Point	31-33 °C (lit.)	[2] [3]
Boiling Point	120 °C at 44 hPa (lit.)	[1]
Flash Point	63 °C (145.4 °F) - closed cup	[1] [3]
Density	0.9690 g/cm ³ (rough estimate)	[4]
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)	[2] [4]

Toxicological Data and Hazard Information

Dimethylmalononitrile is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.[\[5\]](#) It can cause serious eye and skin irritation and may cause respiratory irritation.[\[5\]](#)

Acute Toxicity

Route	Value	Species	Reference
Dermal LD50	300 mg/kg	Not Specified	[1]
Inhalation LC50	3 mg/L (4 h)	Not Specified (Acute toxicity estimate)	[1]

GHS Hazard Classification

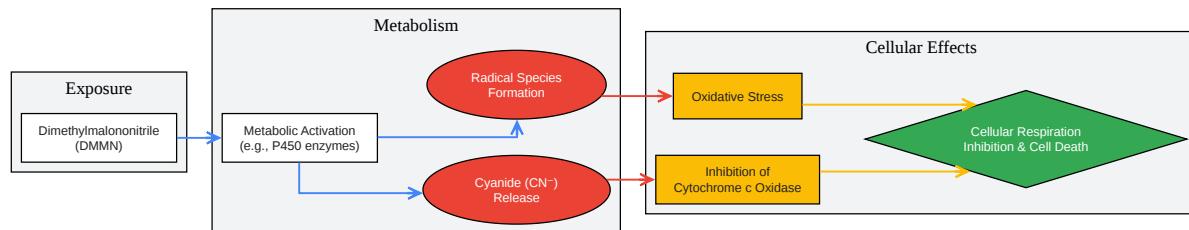
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

Data sourced from PubChem and ChemicalBook Safety Data Sheets.[\[5\]](#)[\[6\]](#)

Mechanism of Toxicity

The toxicity of many nitrile compounds is associated with their in vivo metabolism, which can release cyanide.[\[7\]](#) Cyanide, in turn, can inhibit cellular respiration by binding to cytochrome c oxidase in the mitochondria. While the specific metabolism of **dimethylmalononitrile** has not been extensively detailed in the provided search results, it is prudent to assume a similar potential for cyanide release.

Additionally, some reactions involving **dimethylmalononitrile** have been shown to proceed via a radical mechanism.[\[8\]](#) This reactivity could contribute to its toxicity through the generation of reactive radical species within biological systems.



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Caption: Plausible toxicity pathway for **dimethylmalononitrile**.

Safe Handling and Experimental Protocols

Adherence to strict safety protocols is mandatory when handling **dimethylmalononitrile**.

Engineering Controls

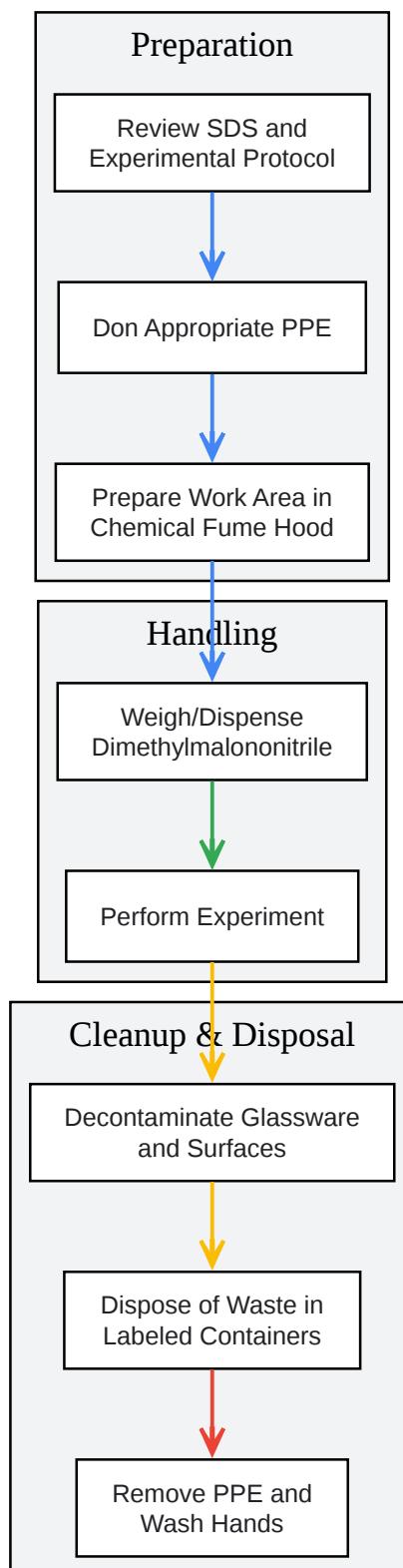
- Ventilation: Always handle **dimethylmalononitrile** in a properly functioning chemical fume hood to minimize inhalation exposure.^[9] The ventilation system should be designed to prevent the accumulation and recirculation of vapors.^[9]
- Work Surface: Use a disposable plastic-backed absorbent liner ("bench paper") or a stainless steel tray to protect work surfaces from contamination.^[10]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield.^[10]
- Gloves: Wear chemical-resistant gloves. Nitrile gloves (minimum 5-mil thickness) provide splash protection but should be changed immediately upon contamination.^{[11][12]} For more extensive handling, consider thicker gloves or double-gloving.

- Protective Clothing: A lab coat, long pants, and closed-toe shoes are required.[10] For procedures with a higher risk of splashing, an acid-resistant apron is recommended.[10]
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a full-face respirator with appropriate cartridges (e.g., type ABEK) or a supplied-air respirator.[1]

General Handling Workflow



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Caption: General workflow for handling **dimethylmalononitrile**.

Storage

Store **dimethylmalononitrile** in a tightly sealed container in a cool, dry, and well-ventilated area.[6] It should be stored under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C.[2][4] Keep away from heat, sparks, and open flames.[1] Store separately from strong oxidizing agents and acids.[1][9]

Disposal

Dispose of **dimethylmalononitrile** and any contaminated materials as hazardous waste.[6] Use a licensed disposal company and do not mix with other waste.[6] Uncleaned containers should be treated as the product itself.[6]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **dimethylmalononitrile**.

First Aid Measures

Exposure Route	First Aid Protocol	Reference
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.	[6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.	[6]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.	[6]

Spill Response

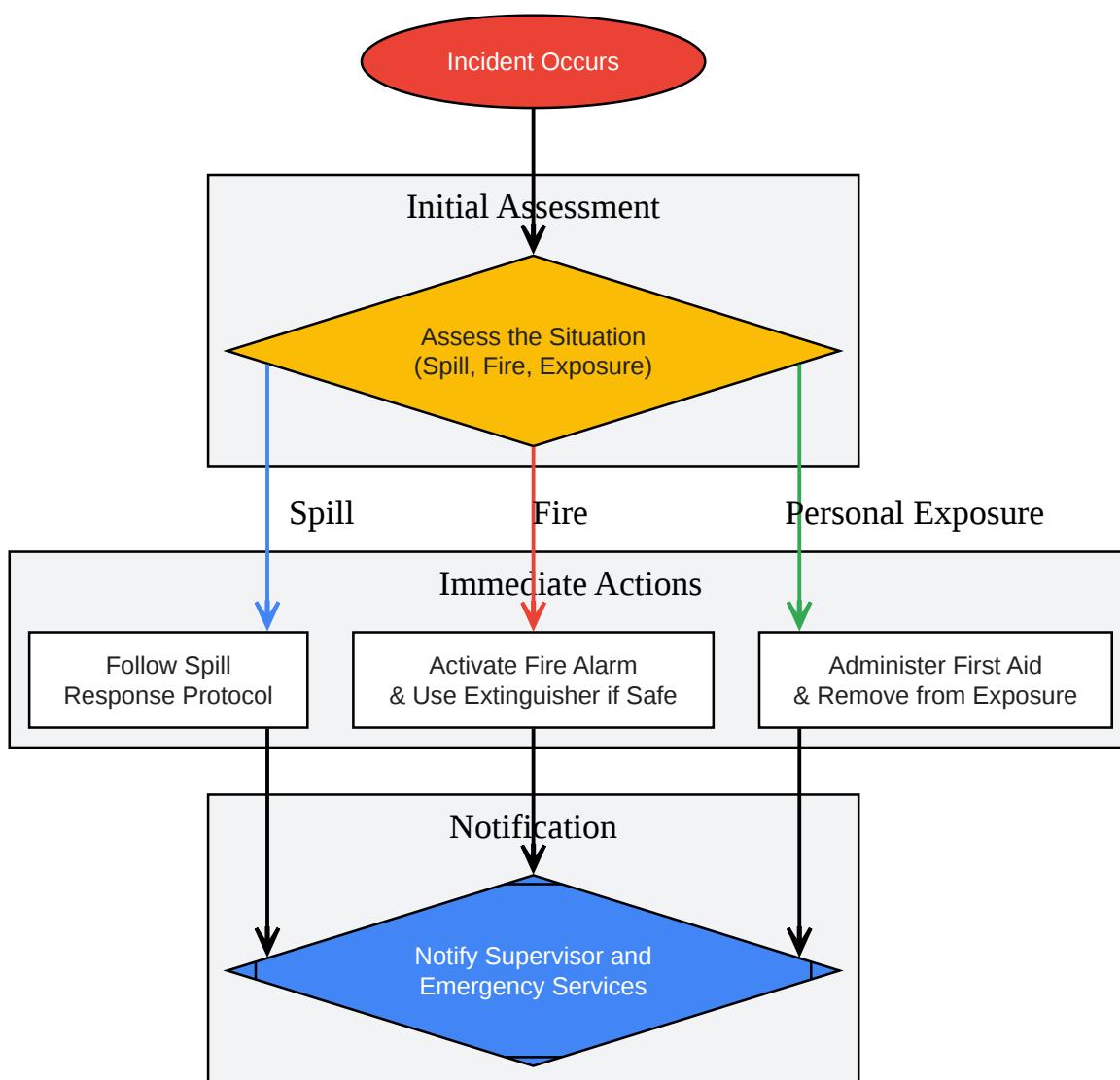
- Minor Spill:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material.
 - Carefully sweep up the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.

- Major Spill:
 - Evacuate the laboratory and alert others.
 - Prevent entry to the area.
 - Contact your institution's emergency response team immediately.

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[[1](#)]
- Unsuitable Extinguishing Media: Do not use a direct water jet.[[1](#)]
- Specific Hazards: Combustion may produce toxic fumes, including carbon oxides, nitrogen oxides, and hydrogen cyanide.[[1](#)] Vapors can form explosive mixtures with air.[[1](#)]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[[1](#)]

Emergency Response Logic



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Caption: Decision-making flow for emergency response.

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